

# Glyceryl Dicaprate: Structural Architecture, Analytical Profiling, and Functional Applications

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Glyceryl dicaprate
CAS No.:	53988-07-1
Cat. No.:	B3426690

[Get Quote](#)

## Executive Summary

**Glyceryl dicaprate** (Dicaprin) represents a critical class of medium-chain partial glycerides utilized extensively in lipid-based drug delivery systems (LBDDS).[1] As a diester of glycerol and capric acid (

), it functions not merely as a solubilizer but as a potent permeation enhancer for Class III/IV BCS drugs. This guide provides a rigorous analysis of its chemical structure, specifically distinguishing between the 1,2- and 1,3-isomers, and outlines validated protocols for its analytical characterization using LC-MS and NMR.[1]

## Chemical Identity & Structural Architecture[1][2]

### Molecular Composition

**Glyceryl dicaprate** (

) is an amphiphilic molecule consisting of a glycerol backbone esterified with two decanoic (capric) acid chains.[2] Unlike triglycerides, the presence of a free hydroxyl group imparts significant polarity, making it surface-active.[1]

## Key Physicochemical Parameters:

Parameter	Specification	Notes
IUPAC Name	1,3-didecanoyloxypropan-2-ol (1,3-isomer)	1,2-isomer is chiral; 1,3 is achiral.[1]
Molecular Formula		
Molecular Weight	400.59 g/mol (Average)	Monoisotopic Mass: 400.3189 Da
CAS Number	17598-93-5 (1,3-isomer)	17863-69-3 (1,2-isomer); 27638-00-2 (Generic)
Physical State	Waxy Solid / Semi-solid	MP 40–44°C (Pure polymorphs)
HLB Value	~6.0 - 7.0	Suitable for W/O emulsions or as a co-surfactant.[1][3][4][5]

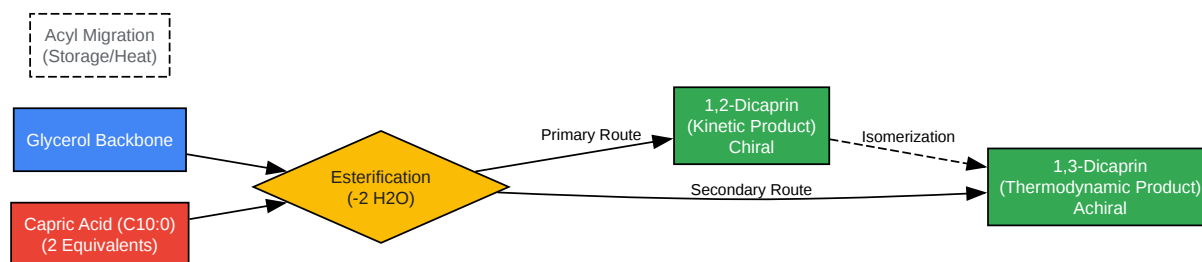
## Isomerism: The Critical Variable

In pharmaceutical raw materials, **glyceryl dicaprinate** exists as a mixture of regioisomers. Understanding the ratio of 1,2-dicaprin (vicinal) to 1,3-dicaprin (symmetrical) is vital for stability profiling.[1]

- 1,3-Dicaprin: Thermodynamically more stable due to steric symmetry.[1] Often the dominant species in aged samples due to acyl migration.
- 1,2-Dicaprin: Biologically significant (mimics endogenous DAGs involved in PKC signaling) but prone to acyl migration to the 1,3-position.[1]

## Structural Visualization

The following diagram illustrates the synthesis and isomeric pathways of **glyceryl dicaprinate**.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway and isomerization of **Glyceryl Dicaprate**.<sup>[1]</sup> Note the acyl migration from the 1,2- to the thermodynamically stable 1,3-position.<sup>[1]</sup>

## Analytical Characterization Strategy

For drug development, relying on "total glycerides" is insufficient. You must quantify the specific chain length (C10 vs C8 impurities) and the isomeric ratio.

## High-Resolution LC-MS/MS Profiling

Why this method? Gas Chromatography (GC) requires derivatization (silylation) which can induce thermal acyl migration, falsifying isomeric ratios.<sup>[1]</sup> LC-MS with Electrospray Ionization (ESI) is "softer" and preserves the native structure.

Protocol: Lipidomic Profiling of Dicaprin

- Sample Preparation: Dissolve 1 mg of sample in Chloroform/Methanol (2:1). Dilute to 10 µg/mL in mobile phase.
- Column: C18 Reverse Phase (e.g., Waters Acquity BEH C18), 2.1 x 100 mm, 1.7 µm.
- Mobile Phase:
  - A: Acetonitrile/Water (60:[1]40) + 10 mM Ammonium Formate (Buffer is critical).
  - B: Isopropanol/Acetonitrile (90:[1]10) + 10 mM Ammonium Formate.

- Ionization Source: ESI Positive Mode (+).
  - Note: Diacylglycerols (DAGs) do not protonate easily ( is weak). The ammonium formate forces the formation of adducts.
- Target Mass: Look for 418.35 ( ).

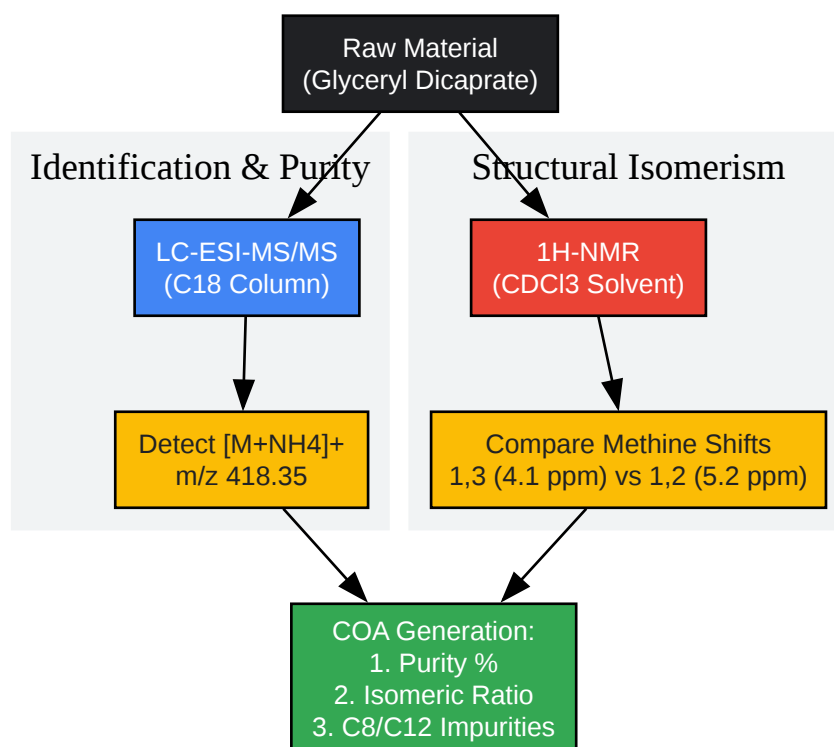
## Quantitative -NMR Spectroscopy

Why this method? NMR is the gold standard for distinguishing 1,2 vs 1,3 isomers without separation artifacts.<sup>[1]</sup> The chemical shift of the methine proton on the glycerol backbone differs significantly between the two forms.

Analysis Logic:

- 1,3-Isomer: The secondary hydroxyl is at C2.<sup>[1]</sup> The methine proton ( ) appears upfield ( ppm).<sup>[1]</sup>
- 1,2-Isomer: The secondary hydroxyl is esterified.<sup>[1]</sup> The methine proton ( ) shifts downfield ( ppm) due to the deshielding effect of the carbonyl.<sup>[1]</sup>

## Analytical Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Integrated analytical workflow combining Mass Spectrometry for molecular weight confirmation and NMR for isomeric resolution.

## Functional Applications in Drug Delivery[7][8][9]

**Glyceryl dicaprate** is not just a lipid filler; it is a functional excipient classified as a Permeation Enhancer (PE).

### Mechanism of Permeation Enhancement

The medium-chain fatty acids (C10) provide the optimal balance between lipophilicity (to enter the membrane) and solubility (to exit the carrier).

- Membrane Fluidization: Dicaprin inserts itself into the phospholipid bilayer of the intestinal epithelium (or stratum corneum).
- Disruption of Packing: The "kink" in the lipid structure caused by the diglyceride disrupts the tight packing of the endogenous lipids, increasing membrane fluidity.

- **Paracellular Opening:** At high concentrations, medium-chain glycerides can modulate tight junction proteins (ZO-1, Occludin), temporarily opening the paracellular route for hydrophilic drugs.[1]

## Formulation Considerations

- **Solubility:** Dicaprin is soluble in ethanol, chloroform, and oils, but insoluble in water. It requires emulsification (e.g., with Tween 80) to be effective in aqueous environments.
- **Melting Point:** Its melting point (~40°C) means it can crystallize in formulations stored at room temperature, potentially destabilizing emulsions.

## Experimental Protocol: Thermal Analysis (DSC)

To validate the solid-state properties and polymorphism of your **glyceryl dicaprinate** sample.

Objective: Determine the melting point and polymorphic form (

).

Step-by-Step Methodology:

- **Instrument:** Differential Scanning Calorimeter (e.g., TA Instruments Q2000).
- **Calibration:** Indium standard (MP 156.6°C).
- **Sample Loading:** Weigh 3–5 mg of **Glyceryl Dicaprate** into a Tzero aluminum pan. Hermetically seal.
- **Cycle 1 (Erasing Thermal History):** Heat from 0°C to 80°C at 10°C/min. Hold for 5 min.
- **Cooling:** Cool to -20°C at 5°C/min to induce crystallization.
- **Cycle 2 (Analysis):** Heat from -20°C to 80°C at 5°C/min.
- **Data Interpretation:**
  - **-form:** Unstable, appears at lower temp (approx 20-25°C) if cooled rapidly.[1]

- -form: Stable, appears at higher temp (approx 40-44°C).[1]
- Note: A sharp single peak indicates high isomeric purity. A split peak suggests a mixture of 1,2 and 1,3 isomers or C8 impurities.

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 9853656, Glyceryl 1,3-dicaprate.[1] Retrieved from [[Link](#)]
- European Pharmacopoeia Commission. Glycerol Monocaprylocaprate (Type I and Type II). European Directorate for the Quality of Medicines. (Standard for commercial mixtures).
- Constantinides, P. P., et al. (2018). Lipid-based drug delivery systems for oral absorption enhancement.[1] Journal of Pharmaceutical Sciences. (Discusses mechanism of medium-chain glycerides).
- FDA Inactive Ingredient Database (IID). **Glyceryl Dicaprate**. Retrieved from [[Link](#)]
- NIST Chemistry WebBook. 1,2-Dicaprin Mass Spectrum and Properties.[1] SRD 69. Retrieved from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 1,2-Dicaprin [[webbook.nist.gov](http://webbook.nist.gov)]
- 2. GSRS [[gsrs.ncats.nih.gov](http://gsrs.ncats.nih.gov)]
- 3. Glyceryl 2-caprate dicaprylate | C<sub>29</sub>H<sub>54</sub>O<sub>6</sub> | CID 10436013 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. GSRS [[precision.fda.gov](http://precision.fda.gov)]
- 5. [caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]

- To cite this document: BenchChem. [Glyceryl Dicaprate: Structural Architecture, Analytical Profiling, and Functional Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3426690/docs#glyceryl-dicaprate-structural-architecture-analytical-profiling-and-functional-applications>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)